

Application Notes: 1-Hexanol/WPO Blends in CRDI Engines

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Hexanol

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These notes synthesize findings from recent studies on using **1-hexanol** and WPO blends in Common Rail Direct Injection (CRDI) diesel engines, focusing on combustion, performance, and emission characteristics.

Fuel Blend Preparation and Key Properties

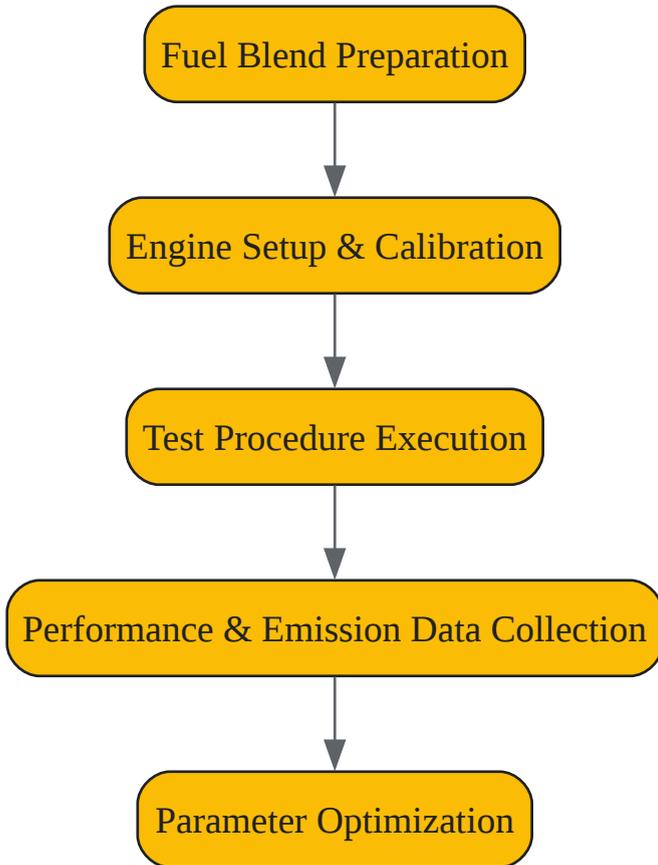
The first step involves creating stable fuel blends from WPO and **1-hexanol**. The tested blends are straightforward mixtures by volume.

Table 1: Nomenclature and Composition of Tested Fuel Blends [1] [2]

Blend Name	1-Hexanol (% vol.)	Waste Plastic Oil (% vol.)
H10WPO90	10	90
H20WPO80	20	80
H30WPO70	30	70

Experimental Setup and Engine Specification

The core experimental protocol involves testing these blends in a Common Rail Direct Injection (CRDI) diesel engine under controlled conditions [1] [2].



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Diagram 1: Experimental workflow for testing fuel blends in a CRDI engine.

Detailed Engine Specifications and Test Protocol [1] [2] [3]:

- **Engine Type:** Single-cylinder, four-stroke, water-cooled CRDI diesel engine.
- **Test Procedure:**
 - Operate the engine at a constant speed (e.g., 2000 rpm).
 - Conduct tests across a range of engine loads (e.g., 20%, 50%, 80%).
 - For advanced testing, investigate the effects of:
 - **Exhaust Gas Recirculation (EGR):** Vary EGR rates (e.g., 0%, 10%, 20%, 30%).
 - **Injection Timing:** Test different start-of-injection timings (e.g., 21°, 23°, 25° before top dead center).

Performance and Emission Characteristics

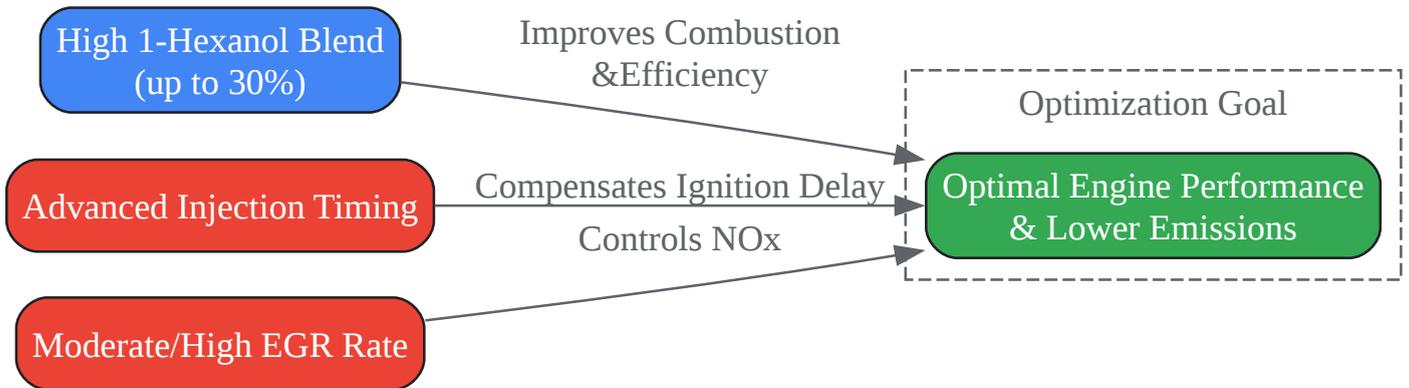
The integration of **1-hexanol** significantly alters engine performance and output. The data below summarizes the trends observed with increasing **1-hexanol** content.

Table 2: Impact of 1-Hexanol Blends on Engine Performance and Emissions [1] [4] [2]

Parameter	Trend with Increasing 1-Hexanol	Key Findings & Values
Combustion		
Cylinder Pressure	Increases	Peak of 86.42 bar for H30WPO70 blend [1] [2].
Heat Release Rate	Increases	Peak of 117.43 J/deg for H30WPO70 blend [1] [2].
Performance		
Brake Thermal Efficiency (BTE)	Increases	Maximum of 42.1% achieved [1] [2].
Brake-Specific Energy Consumption (BSEC)	Decreases	Indicates improved fuel economy [1] [2].
Emissions		
Nitrogen Oxides (NOx)	Decreases	Reductions of 11.3% (10% EGR) and 12.55% (20% EGR) [1] [2].
Smoke Opacity	Decreases	35.9% reduction for a 30% blend with optimized EGR and timing [4] [3].
Hydrocarbons (HC)	Increases	Up to 45 PPM for H30WPO70 at low loads [1] [2].
Carbon Monoxide (CO)	Varies	Highest for H30WPO70 (0.40% vol. at 20% load); can decrease with EGR & timing [1] [4].

Optimization Strategy for Practical Application

Achieving the best balance of performance and emissions requires optimizing key engine parameters. The following diagram and protocol outline this strategy.



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Diagram 2: A strategic approach to optimizing **1-hexanol**/WPO blend performance.

Optimization Protocol [1] [4]:

- **Select a High-Ratio Blend:** Begin with a blend containing 20-30% vol. **1-hexanol** (e.g., H30WPO70) to maximize oxygen content and combustion benefits [1] [2].
- **Apply Advanced Injection Timing:** To counteract the longer ignition delay, set injection timing to 25° before top dead center. This allows more time for fuel-air mixing, leveraging the enhanced premixed combustion phase [4].
- **Implement EGR:** Introduce a high EGR rate (e.g., 30%) to effectively control the trade-off in NO_x emissions that can result from improved combustion. This combination has been shown to reduce smoke significantly with only a minor penalty in NO_x [4].

Key Conclusions for Researchers

For researchers and scientists in fuel technology, **1-hexanol**/WPO blends represent a viable dual-purpose solution for waste management and fossil fuel replacement. The experimental data confirms that:

- **1-Hexanol is an effective oxygenated additive** that improves the combustion characteristics of WPO, leading to higher efficiency [1] [2].

- The primary challenge is the **rise in HC and CO emissions at low loads**, which necessitates further investigation into in-cylinder solutions or after-treatment systems [1].
- The synergy between **high 1-hexanol content, advanced injection timing, and EGR** is critical for unlocking the full potential of this fuel strategy, successfully breaking the classic NOx-smoke trade-off [4] [3].

Adopting the structured protocols and optimization strategies outlined here will provide a robust framework for the continued development and practical implementation of sustainable fuel blends from waste resources.

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